

Technical Safety & Handling Guide: 4-Azido-2-methylbenzonitrile

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Compound of Interest

Compound Name: 4-azido-2-methylbenzonitrile

CAS No.: 1500665-04-2

Cat. No.: B6189159

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Document Control:

- Status: Research Grade / High-Energy Intermediate
- Classification: Specialized Organic Azide / Photoaffinity Probe

Part 1: Executive Technical Summary

4-Azido-2-methylbenzonitrile is a specialized aryl azide derivative primarily utilized in chemical biology as a photoaffinity labeling probe and a "click" chemistry intermediate. Unlike standard reagents, this compound possesses a "dual-threat" molecular architecture: the acute toxicity associated with the nitrile moiety and the high-energy instability of the azide group.

This guide deviates from standard MSDS templates to provide a mechanism-based safety architecture. It is designed for researchers who must synthesize or handle this compound where commercial safety data is sparse or non-existent.

Critical Safety Metric (The "Rule of Six" Analysis):

- Formula:
- Carbon Count (): 8
- Nitrogen Count (): 4
- Ratio (): 2.0

Verdict: High Energy / Potentially Unstable. Standard safety protocols suggest a C/N ratio > 3 for stable isolation. A ratio of 2.0 indicates this compound retains significant shock and thermal sensitivity. It must be handled in quantities < 500 mg and stored strictly below -20°C.

Part 2: Chemical Identity & Physicochemical Profile^{[1][2]}

Property	Value / Description	Technical Note
CAS Number	Not Listed (Custom Synthesis)	Treat as generic Aryl Azide (Class 6.1/4.1)
Molecular Weight	158.16 g/mol	--
Appearance	Pale yellow to beige solid	Darkening indicates decomposition (azo formation).
Solubility	DMSO, Acetonitrile, DCM	Avoid halogenated solvents if using Lewis acids.
Melting Point	Decomposes prior to melting	Do NOT determine melting point (Explosion Risk).
UV Absorption	nm	Weak tailing into 300 nm; handle under red/amber light.

Part 3: Hazard Characterization (Mechanism-Based)

The Azide Hazard (Explosivity & Reactivity)

The azide group (

) is thermodynamically unstable. Upon energy input (heat, light, friction), it decomposes to release nitrogen gas (

) and a highly reactive nitrene species.

- Mechanism:
- Risk: In a crystal lattice, this release of
gas generates massive pressure waves, leading to detonation.
- Incompatibility: Reacts violently with strong acids (forms
, Hydrazoic acid—highly toxic/explosive) and heavy metals (Cu, Pb) to form shock-sensitive metal azides.

The Nitrile Hazard (Acute Toxicity)

The benzonitrile core acts as a metabolic precursor to cyanide.

- Mechanism: Hepatic metabolism (Cytochrome P450) can liberate free cyanide (), which inhibits Cytochrome C Oxidase in the mitochondria, halting cellular respiration.
- Symptoms: Hypoxia, dizziness, rapid breathing, metabolic acidosis.

Part 4: Safe Handling & Storage (The Self-Validating System)

To ensure safety, we employ a Self-Validating System (SVS). This means the protocol itself contains checks that prevent progression if safety parameters are not met.

Storage Protocol (SVS Check)

- Primary Containment: Amber glass vial with a Teflon-lined cap.
- Secondary Containment: Plastic desiccant jar (shatter-resistant).
- Temperature:

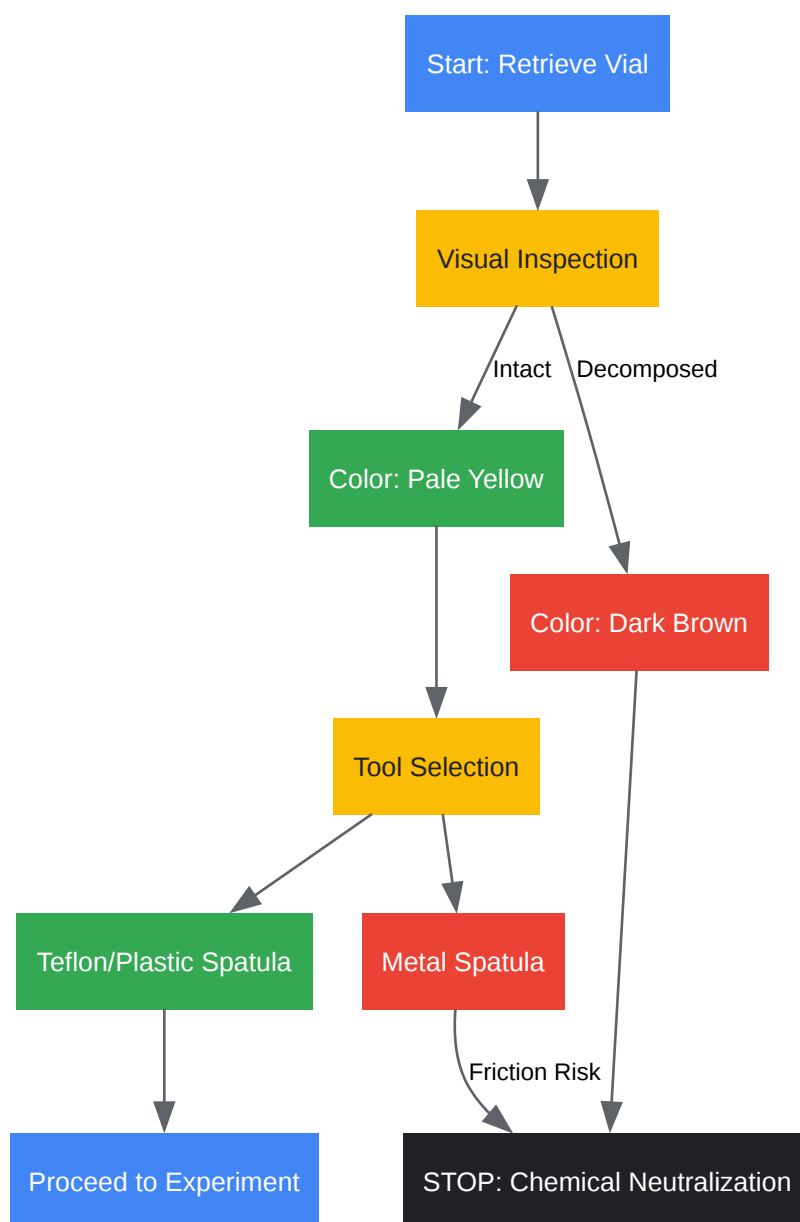
or lower.
- Validation Step: Before opening, inspect the solid.
 - Yellow/Beige: Pass. Proceed.
 - Brown/Black: Fail. Decomposition has occurred. Do not open. Neutralize immediately.

Handling Workflow (SVS Check)

- Environment: Fume hood with sash at lowest working position.
- Tools: Use plastic or teflon spatulas only. Never use metal spatulas (friction risk + metal azide formation).^[1]
- Light: Ambient lights OFF; Red safety light ON.
- Validation Step: Check solvent compatibility.
 - Dichloromethane (DCM): Acceptable, but avoid prolonged storage (azides can react with DCM over weeks to form explosive diazidomethane).
 - Water/Acid: Fail. Risk of

formation.^[1]

DOT Visualization: Safety Decision Logic



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Figure 1: Self-Validating Safety Logic for handling high-energy aryl azides.

Part 5: Emergency Response Architecture

Spill Neutralization (Chemical Destruction)

Do not wipe up azide spills with paper towels (drying creates explosive "azide paper").

- Isolate: Clear the area.^[2]

- Quench: Gently pour a 10% solution of Sodium Nitrite () acidified with dilute sulfuric acid over the spill.
 - Chemistry:
 - Note: This releases NO gas (toxic). Must be done in a hood.
- Clean: Once gas evolution ceases, absorb with wet inert material (vermiculite).

First Aid (Cyanide-Class Protocol)

- Inhalation: Move to fresh air immediately. Administer 100% Oxygen if breathing is labored.
- Skin Contact: Wash with soap and water for 15 minutes. Do not use organic solvents (increases absorption).
- Medical Note: Treat as potential cyanide poisoning. Have a Cyanide Antidote Kit (Hydroxocobalamin) available if handling >1g.

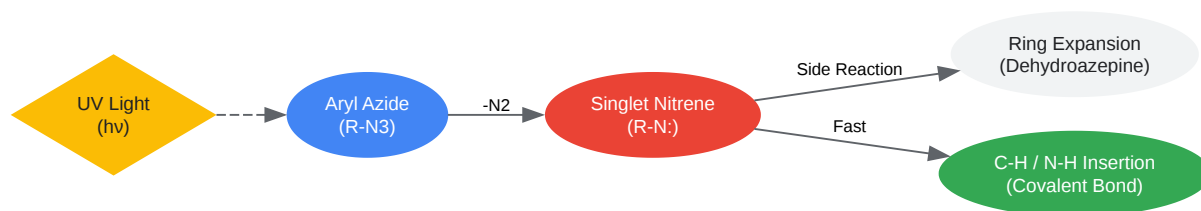
Part 6: Application: Photoaffinity Labeling

This compound is typically used to map drug binding sites. The aryl azide is activated by UV light to form a nitrene, which inserts into the target protein.

Experimental Workflow

- Equilibration: Incubate the protein with the probe (**4-azido-2-methylbenzonitrile**) in the dark (30 min).
- Activation: Irradiate sample with UV light (254 nm or 365 nm depending on substitution) for 5–10 minutes.
 - Cooling: Keep samples on ice during irradiation to prevent thermal degradation.
- Analysis: SDS-PAGE or Mass Spectrometry to detect the covalent adduct.

DOT Visualization: Reaction Mechanism



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Figure 2: Photoactivation pathway. Note the competition between insertion and ring expansion.

References

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